

Technical Support Center: Butinoline Phosphate Solubility Optimization

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Compound of Interest

Compound Name: Butinoline phosphate

CAS No.: 54118-66-0

Cat. No.: B1380909

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Executive Summary & Chemical Context

Butinoline Phosphate (CAS: 54118-66-0) is the phosphate salt of butinoline, a synthetic anticholinergic and antispasmodic agent.^{[1][2]} While the phosphate salt form is designed to enhance water solubility compared to the free base, researchers often encounter precipitation issues due to the molecule's significant lipophilic moiety (1,1-diphenyl-4-pyrrolidin-1-ylbut-2-yn-1-ol).^{[1][2]}

The molecule consists of a hydrophobic "tail" (two phenyl rings and an alkyne group) and a hydrophilic "head" (the protonated pyrrolidine nitrogen paired with a phosphate anion).^{[1][2]} Solubility failure usually occurs when the hydrophobic interactions overwhelm the ionic solvation, typically triggered by incorrect pH, high ionic strength, or low temperature.^[1]

Troubleshooting Guide (FAQ)

Q1: Why does Butinoline phosphate precipitate when I add it to my physiological buffer (PBS/HBSS)?

Diagnosis: This is likely due to pH-induced deprotonation or the common ion effect.^{[1][2]}

- Mechanism: Butinoline relies on the protonation of its tertiary amine (pyrrolidine ring) for water solubility.[1][2] Physiological buffers (pH 7.4) may be close to the pKa of this amine (estimated ~8.0–8.5).[1][2] As pH rises toward the pKa, the equilibrium shifts toward the uncharged free base, which is insoluble in water.[1]
- Solution: Acidify your stock solution slightly before dilution, or ensure your experimental buffer has a lower pH (e.g., pH 6.0–6.5) if the assay permits.[1][2]

Q2: Can I use phosphate-buffered saline (PBS)?

Diagnosis: Risk of Common Ion Effect.[1][2]

- Mechanism: Adding a phosphate salt (**Butinoline phosphate**) to a buffer already high in phosphate ions (PBS) can reduce the solubility product (), forcing precipitation.[1][2]
- Solution: Switch to a non-phosphate buffer like MES (pH 6.[1][2]0) or HEPES (pH 7.0–7.[1][2]4) to avoid competitive ionic interactions.

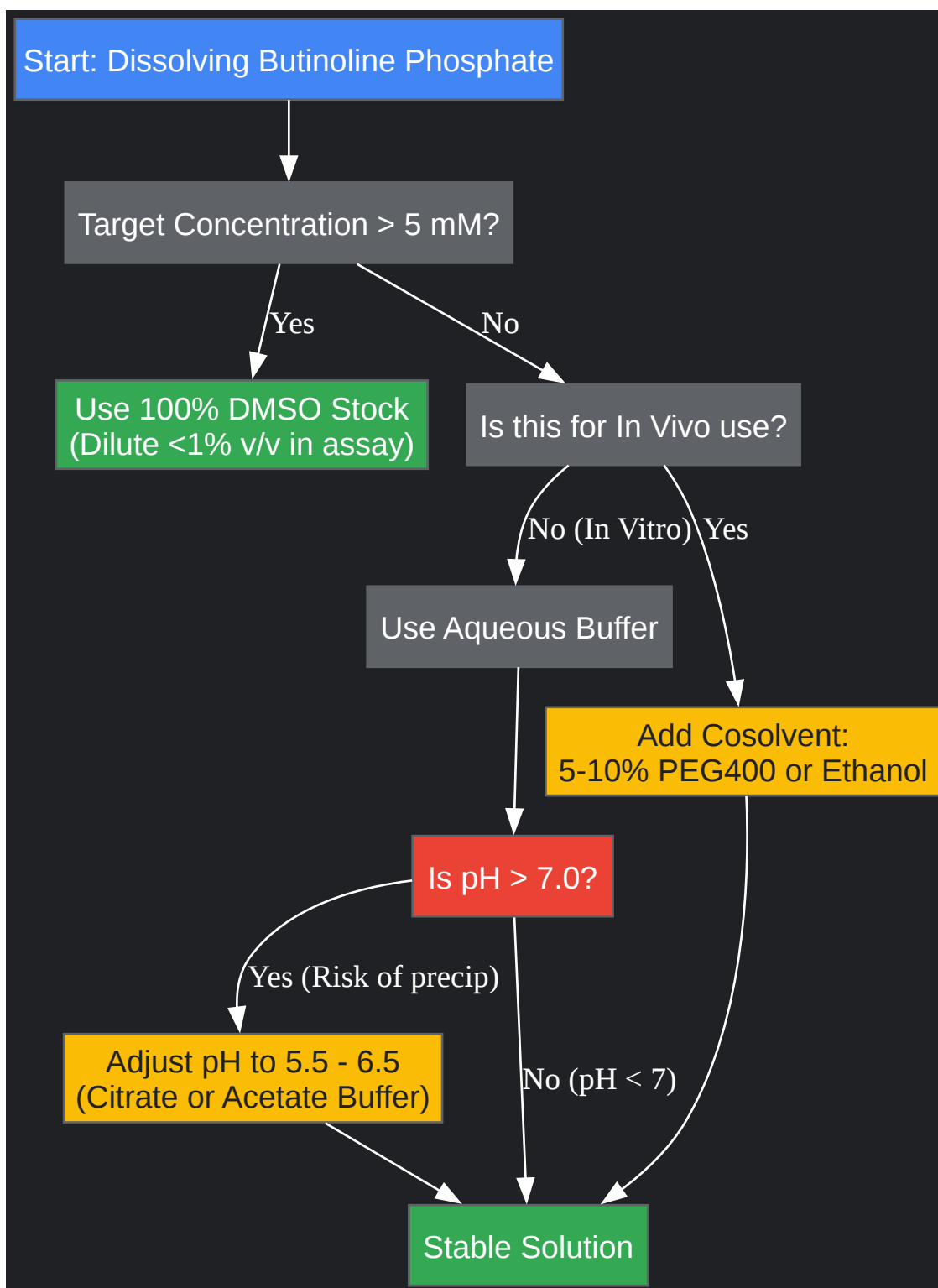
Q3: What is the best solvent for high-concentration stock solutions?

Recommendation:DMSO (Dimethyl Sulfoxide).

- Reasoning: DMSO solubilizes both the lipophilic backbone and the polar salt form effectively.[1][2] It prevents the "oiling out" phenomenon common with bulky organic salts.[1][2]
- Protocol: Prepare a 10–50 mM stock in 100% DMSO. Dilute into aqueous media only immediately before use.

Decision Logic: Solvent Selection

The following flowchart illustrates the decision process for selecting the correct vehicle based on your experimental constraints.



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Figure 1: Decision tree for selecting the optimal solvent system based on concentration and application.

Optimized Experimental Protocols

Protocol A: Preparation of High-Stability Stock (In Vitro)

Best for: Cell culture, receptor binding assays, enzyme kinetics.[\[1\]](#)[\[2\]](#)

- Weighing: Weigh the **Butinoline phosphate** powder. Note: Phosphate salts are hygroscopic.[\[1\]](#)[\[2\]](#) Allow the vial to equilibrate to room temperature before opening to prevent moisture uptake.[\[1\]](#)[\[2\]](#)
- Primary Solubilization: Add 100% DMSO to achieve a concentration of 10 mM to 50 mM.
 - Why? DMSO disrupts the crystal lattice more effectively than water for this lipophilic salt.[\[1\]](#)[\[2\]](#)
- Agitation: Vortex vigorously for 30 seconds. If visible particles remain, sonicate at 40°C for 5 minutes.[\[1\]](#)[\[2\]](#)
- Storage: Aliquot into amber glass vials (protect from light) and store at -20°C.
- Dilution: On the day of the experiment, dilute the DMSO stock into the assay buffer (e.g., dilute 1:1000 for a 10 µM final concentration). Ensure the final DMSO concentration is <0.5% to avoid cytotoxicity.[\[1\]](#)[\[2\]](#)

Protocol B: Aqueous Formulation (In Vivo / Animal Studies)

Best for: IP or IV injection where DMSO must be minimized.[\[1\]](#)[\[2\]](#)

- Vehicle Preparation: Prepare a 5% Ethanol / 95% Saline mixture or Saline adjusted to pH 6.0.[\[1\]](#)[\[2\]](#)
 - Alternative: Use 10% Hydroxypropyl-β-cyclodextrin (HP-β-CD) in water if high concentrations (>5 mg/mL) are required.[\[1\]](#)[\[2\]](#) Cyclodextrins encapsulate the hydrophobic phenyl rings, protecting the drug from precipitation.[\[1\]](#)
- Dissolution:

- Dissolve **Butinoline phosphate** in the small volume of ethanol first (if using).[1][2]
- Slowly add the saline/cyclodextrin solution while vortexing.
- pH Check: Verify pH is between 5.5 and 6.5. If >7.0, titrate carefully with dilute HCl.[1][2]
- Filtration: Sterile filter using a 0.22 μ m PVDF or PES membrane. Avoid Nylon membranes as they may bind the drug.[1]

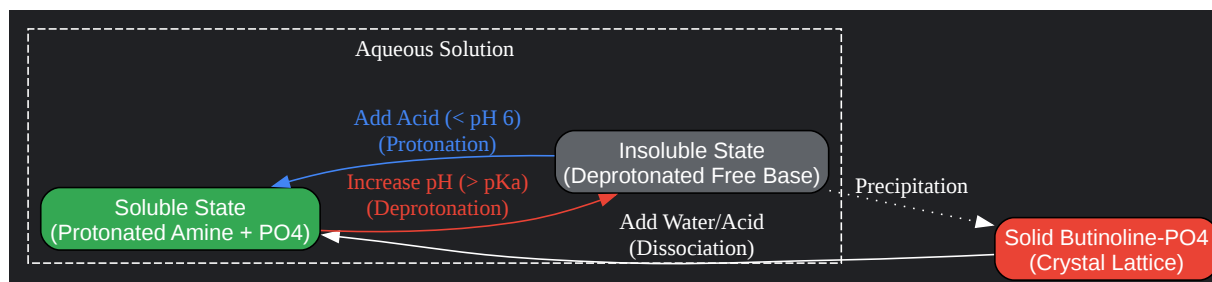
Solubility Data Reference

Parameter	Value / Condition	Notes
Molecular Weight	389.38 g/mol	Salt form (Phosphate) [1]
Water Solubility	Moderate (< 5 mg/mL)*	Highly pH dependent.[1][2] Requires pH < 7.[1][2]
DMSO Solubility	High (> 20 mg/mL)	Recommended stock solvent. [1][2]
Ethanol Solubility	Moderate	Good cosolvent (up to 10%).[1] [2]
pKa (Estimated)	~8.0 – 8.5	Tertiary amine nitrogen.[1][2]
Stability	Hygroscopic	Store desiccated at -20°C.

*Solubility values are approximate and dependent on ionic strength and temperature.

Mechanism of Solubility Failure

Understanding the molecular behavior prevents future errors.[1][2] The diagram below details the equilibrium states.



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Figure 2: The equilibrium between the soluble ionized salt and the insoluble free base is dictated by pH.[1][2]

References

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